

4-Aminobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-Aminobenzaldehyde

Cat. No.: B3028705

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An In-depth Technical Guide to **4-Aminobenzaldehyde**

Introduction

4-Aminobenzaldehyde, also known as p-aminobenzaldehyde, is an organic compound of significant interest to researchers, scientists, and professionals in drug development.^[1] Its bifunctional nature, possessing both an amino group and an aldehyde group on a benzene ring, makes it a versatile building block in organic synthesis.^{[1][2]} This guide provides a comprehensive overview of the molecular characteristics, synthesis, and key applications of **4-Aminobenzaldehyde**, with a focus on its relevance in medicinal chemistry and materials science.

Molecular and Physicochemical Properties

4-Aminobenzaldehyde is a crystalline solid, typically appearing as a yellow to brown powder.^{[2][3]} It is soluble in polar solvents like ethanol and benzene but sparingly soluble in water. The key identifiers and physicochemical properties of **4-Aminobenzaldehyde** are summarized in the tables below.

Table 1: Chemical Identifiers for 4-Aminobenzaldehyde

Identifier	Value
IUPAC Name	4-aminobenzaldehyde
Chemical Formula	C ₇ H ₇ NO
CAS Number	556-18-3
Molecular Weight	121.14 g/mol
InChI	InChI=1S/C7H7NO/c8-7-3-1-6(5-9)2-4-7/h1-5H,8H2
InChIKey	VATYWCRQDJIRAI-UHFFFAOYSA-N
Canonical SMILES	<chem>C1=CC(=CC=C1C=O)N</chem>
Synonyms	p-Aminobenzaldehyde, p-Formylaniline, 4-Formylaniline

Table 2: Physicochemical Properties of 4-Aminobenzaldehyde

Property	Value
Appearance	Yellow crystalline powder
Melting Point	77-79°C
Boiling Point	138-139°C
Density	0.868 g/cm ³
Flash Point	122°C
Water Solubility	Sparingly soluble
Storage Temperature	2-8°C, protect from light, stored under nitrogen

Experimental Protocols

The dual reactivity of **4-Aminobenzaldehyde** makes it a valuable starting material and intermediate in various synthetic pathways.

Synthesis of 4-Aminobenzaldehyde from p-Nitrotoluene

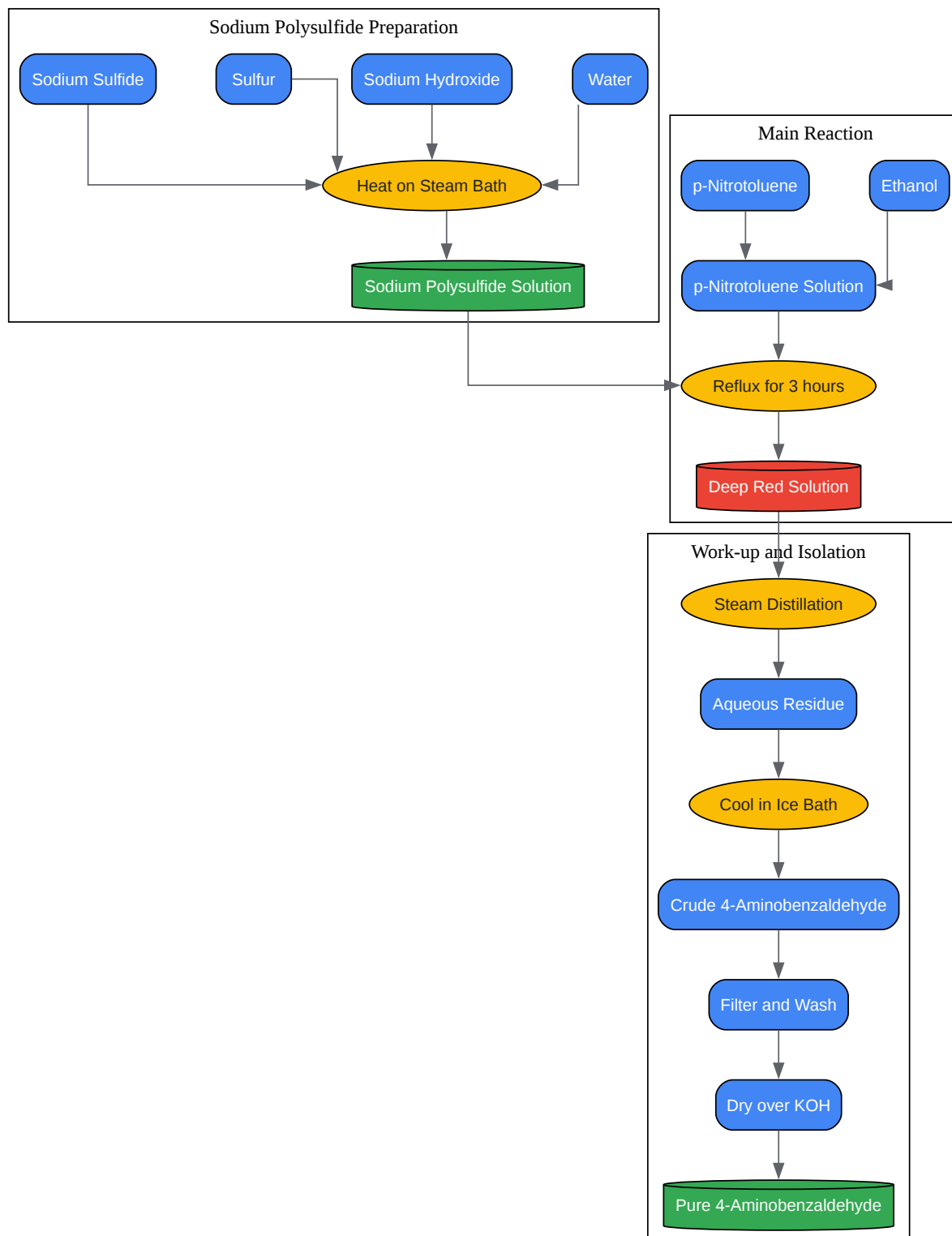
A common laboratory-scale synthesis involves the reaction of p-nitrotoluene with a sodium polysulfide solution.

Materials:

- p-Nitrotoluene
- Sodium sulfide nonahydrate
- Flowers of sulfur
- Sodium hydroxide
- 95% Ethanol
- Distilled water

Procedure:

- Prepare a sodium polysulfide solution by dissolving sodium sulfide nonahydrate, flowers of sulfur, and sodium hydroxide pellets in distilled water and heating the mixture.
- In a separate round-bottomed flask, dissolve p-nitrotoluene in 95% ethanol, and heat the solution.
- Pour the hot sodium polysulfide solution into the p-nitrotoluene solution.
- Heat the mixture under reflux for approximately 3 hours.
- Following reflux, perform steam distillation to remove unreacted starting materials and byproducts.
- Cool the remaining solution in an ice bath to induce crystallization of **4-Aminobenzaldehyde**.
- Collect the yellow crystals by filtration, wash with cold water to remove residual alkali, and dry in a vacuum desiccator over potassium hydroxide.



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Caption: Workflow for the synthesis of **4-Aminobenzaldehyde**.

Schotten-Baumann Reaction for N-Acylation

4-Aminobenzaldehyde readily undergoes acylation at the amino group. The Schotten-Baumann reaction is a classic method for this transformation, for example, in the synthesis of N-(4-Formylphenyl)benzamide.

Materials:

- **4-Aminobenzaldehyde**
- Benzoyl chloride
- Sodium hydroxide (aqueous solution)
- Dichloromethane

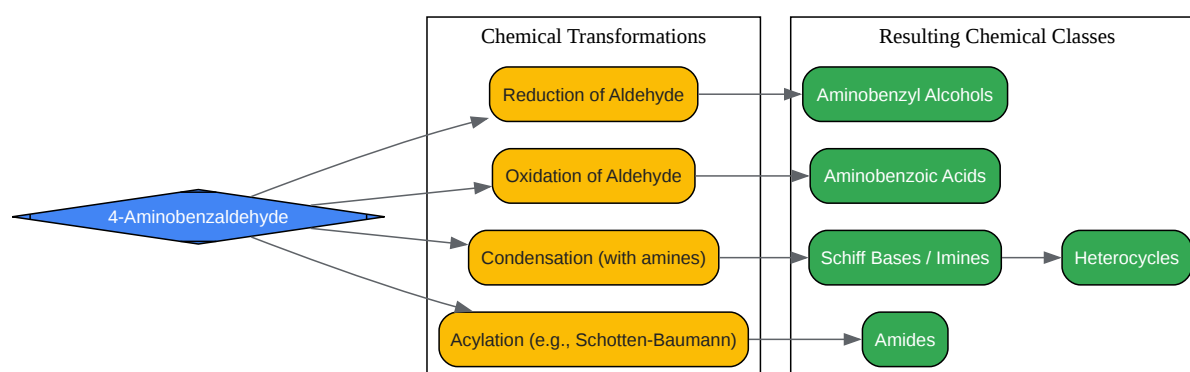
Procedure:

- Dissolve **4-Aminobenzaldehyde** in dichloromethane in a round-bottom flask and cool the solution to 0°C in an ice bath.
- Slowly add an aqueous solution of sodium hydroxide to the stirred solution.
- While maintaining the temperature between 0-5°C and stirring vigorously, add benzoyl chloride dropwise to the biphasic mixture.
- Allow the reaction to proceed at room temperature for 2-4 hours, monitoring its progress using thin-layer chromatography (TLC).
- Upon completion, perform a standard aqueous work-up, including separation of the organic layer, washing with saturated sodium bicarbonate solution and brine, and drying over an anhydrous salt like magnesium sulfate.
- Remove the solvent under reduced pressure and purify the crude product by column chromatography.

Applications in Research and Drug Development

The unique structure of **4-Aminobenzaldehyde** makes it a valuable precursor in several fields.

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the synthesis of various pharmaceuticals. Its structure is a component of molecules developed for their potential antibiotic properties, theorized to target bacterial cell wall synthesis. It is also an intermediate for anti-tuberculosis drugs.
- **Schiff Base and Heterocycle Formation:** The aldehyde group readily participates in condensation reactions with primary amines to form Schiff bases (imines), which are important intermediates in the synthesis of various heterocyclic compounds.
- **Dye and Pigment Industry:** It is used as an intermediate in the manufacturing of azo dyes.
- **Corrosion Inhibition:** **4-Aminobenzaldehyde** and its derivatives have been investigated as corrosion inhibitors for metals.
- **Polymer Chemistry:** It can be used to create polymers with conductive and corrosion-resistant properties.



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Caption: **4-Aminobenzaldehyde** as a versatile chemical intermediate.

Conclusion

4-Aminobenzaldehyde is a cornerstone intermediate in organic synthesis with significant implications for drug discovery, materials science, and the chemical industry. Its dual functionality allows for a wide range of chemical transformations, leading to diverse and complex molecules. The experimental protocols detailed herein provide a foundation for its synthesis and derivatization, enabling further research and development into novel compounds with potentially valuable biological and material properties. As research continues, the applications of this versatile molecule are expected to expand further.

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